

# A Technical Guide to the History and Development of Cavex Impression Compounds

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## Compound of Interest

Compound Name: cavex

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This in-depth technical guide explores the history, development, and technical specifications of **Cavex** impression compounds. **Cavex** Holland, a Dutch dental manufacturer with a history dating back to 1908, has been a significant player in the evolution of dental impression materials, particularly alginates. This document provides a comprehensive overview of their product development, chemical compositions, and the experimental methodologies used to characterize these materials, adhering to international standards.

## A Century of Innovation: From Local Anesthetics to Advanced Alginates

**Cavex's** journey began in 1908 when two pharmacists from Haarlem, Netherlands, developed "Selectocaine," a local anesthetic fluid to make tooth extractions more comfortable for patients. [1][2][3][4] As dentistry shifted from extraction towards conservation and restoration, the company, then known as Keur & Sneltjes, developed a silver amalgam filling material. The name "**Cavex**" was born from the idea that this new material made cavities (cav-) a thing of the past (-ex). [1][3][4]

The 1950s marked a pivotal moment for **Cavex** with the development of **Cavex** CA37. This calcium alginate impression material, named after the 37th sample in its research and development process, quickly became a global benchmark for alginate impression materials. [2]

[4][5] The success of CA37 laid the foundation for **Cavex**'s specialization in impression materials, encapsulated in their slogan, "Your Impression Is Our Specialty." [1][4]

Over the subsequent decades, **Cavex** continued to innovate, expanding its portfolio to meet the diverse needs of dental professionals. This evolution saw the introduction of several specialized alginate impression materials, each with unique properties.

## The Chemistry of a Perfect Impression: Alginate Composition and Setting Reaction

The primary component of **Cavex**'s alginate impression materials is alginic acid, a natural polymer extracted from brown seaweed. [4][5] This is blended with several other components to achieve the desired handling and physical properties.

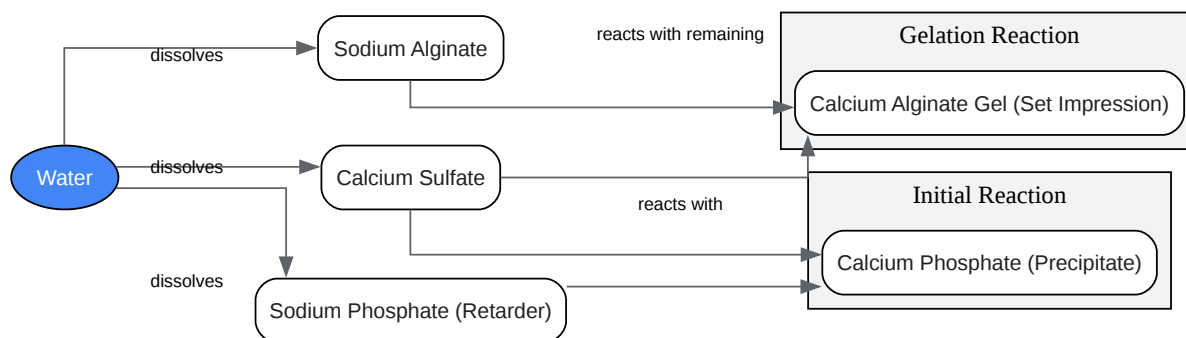
The basic composition of **Cavex** alginate impression materials is as follows:

Component	Approximate % (w/w)	Function
Alginate (gelling agent)	14-15%	Reacts with calcium ions to form a gel.
Calcium Sulfate	10%	Provides calcium ions for the cross-linking reaction.
Fillers (Diatomaceous Earth)	69-70%	Controls the consistency and strength of the mixed material.
Retarder, Stabilizers, Pigment, and Flavor	6%	Controls setting time, improves surface quality of the gypsum cast, provides color, and enhances patient comfort.

Source: **Cavex** CA37 Instructions for Use, **Cavex** Impressional Instructions for Use. [6][7]

The setting of an alginate impression is a chemical reaction that transforms a viscous sol into a firm but elastic gel. This process is initiated by mixing the alginate powder with water.

Below is a diagram illustrating the logical relationship of the alginate setting reaction:



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Caption: Alginate setting reaction pathway.

## Evolution of the Cavex Alginate Portfolio

**Cavex** has developed a range of alginate impression materials, each tailored for specific clinical applications. The following table summarizes the key products and their distinguishing features.

Product	Key Features	Detail Reproduction	Setting Time Options	Primary Applications
Cavex CA37	The original benchmark; solid and reliable.[5][8]	50 µm[8][9]	Normal and Fast Set[8]	General-purpose impressions, prosthetic procedures.[8]
Cavex Impressional	High elasticity and tear strength.[5][10]	25 µm[10][11]	Normal and Fast Set[10]	Impressions around metal frameworks and deep undercuts. [10][11]
Cavex ColorChange	Visual color indicators for mixing, working, and setting phases; 9-day dimensional stability.[5][12]	25 µm[11]	Fast Set[11]	General-purpose, situations requiring delayed pouring.
Cavex Orthotrace	Extra-fast setting time, pleasant red fruit flavor.[5][11]	Not specified	Extra-Fast Set	Orthodontic impressions, particularly for children.[11]
Cavex Cream	Approaches silicone quality with high accuracy and tear strength; scannable.[5][13]	5 µm[13][14][15]	Normal and Fast Set[16]	High-precision impressions.

## Beyond Alginate: Cavex Outline Impression Paste

In addition to its extensive alginate line, **Cavex** also developed **Cavex Outline**, a zinc oxide-eugenol-free impression paste.[17][18] This material is specifically designed for taking accurate impressions of soft tissues in edentulous patients, often for the fabrication of dentures.[17][19]

Key Properties of **Cavex** Outline:

- Eugenol-Free: Prevents the stinging or burning sensation that can be caused by eugenol-containing pastes.[\[17\]](#)[\[20\]](#)
- Non-Elastic: Provides a rigid impression that captures fine details of soft tissues under light pressure.[\[17\]](#)[\[20\]](#)
- Optimal Consistency: Flows easily to prevent distortion of the soft tissues during impression taking.[\[17\]](#)[\[18\]](#)
- Intraoral Snap Set: Exhibits a rapid setting time once in the mouth.[\[17\]](#)[\[20\]](#)

The basic composition of **Cavex** Outline is a two-paste system:

Paste	Key Components
Base (White)	Metallic oxides (e.g., zinc and magnesium), vegetable oil. <a href="#">[12]</a>
Catalyst (Blue)	Fatty acid, fillers, natural waxes, organic acid. <a href="#">[12]</a>

## Experimental Protocols for Material Characterization

The performance of **Cavex** impression materials is evaluated according to international standards, primarily ISO 21563 and ADA Specification No. 18 for alginate impression materials. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#) These standards prescribe specific methodologies for testing key properties.

### Dimensional Stability Testing

Objective: To measure the percentage of dimensional change an impression material undergoes after setting.

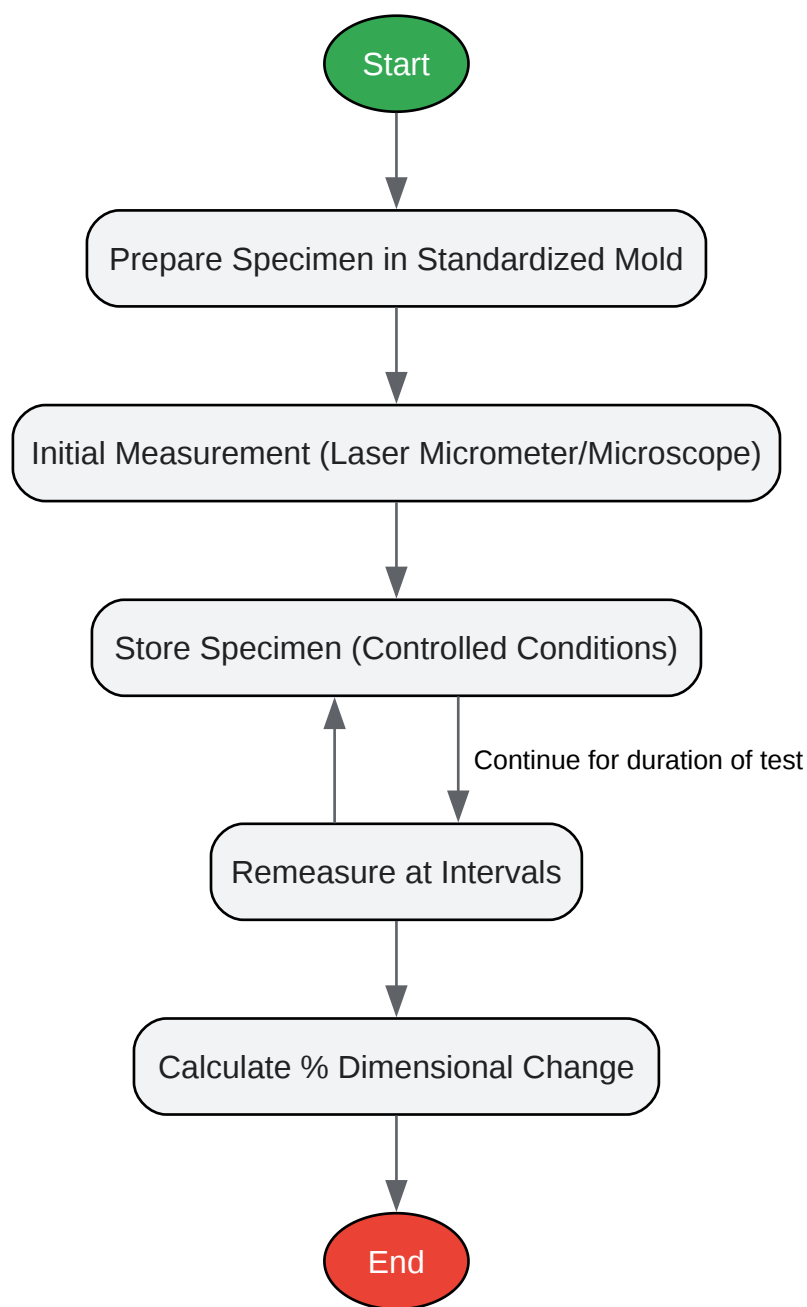
Standard Methodology (as per ISO 21563):

- A specimen of the mixed impression material is prepared using a standardized mold.

- Initial measurements of the specimen's dimensions are taken at a specified time after setting using a high-precision measuring device, such as a laser micrometer or a traveling microscope.
- The specimen is stored under controlled conditions (e.g., in a hermetically sealed bag) for a specified period.
- The dimensions of the specimen are re-measured at defined intervals.
- The percentage of dimensional change is calculated based on the initial and subsequent measurements.

**Cavex**-Cited Methodology for ColorChange: For the 9-day dimensional stability claim of **Cavex** ColorChange, a laser scanning microscope was used to measure specimens of 5 cm in length and 1 cm in diameter. Measurements were taken after 1 hour, 1 day, 2 days, 5 days, and 9 days of storage in a hermetically sealed plastic bag.[\[12\]](#)

The following diagram illustrates the general workflow for dimensional stability testing:



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